

Chemical Identity of Albafuran A

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Compound Focus: Albafuran A

CAS No.: 84323-14-8

Cat. No.: S623387

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Albafuran A is an arylbenzofuran, a class of compounds known to be isolated from the mulberry tree (*Morus alba*) [1] [2]. The table below summarizes its core chemical and physical properties as found in chemical databases.

Property	Value
IUPAC Name	4-[(2E)-3,7-dimethylocta-2,6-dien-1-yl]-5-(6-hydroxy-1-benzofuran-2-yl)benzene-1,3-diol [2]
CAS Registry Number	84323-14-8 [2] [3]
Molecular Formula	C ₂₄ H ₂₆ O ₄ [2] [3]
Average Molecular Weight	378.468 g/mol [2]
XLogP	6.45180 [3]
SMILES	CC(C)=CCC/C(C)=C/Cc1c(O)cc(O)cc1-c1cc2ccc(O)cc2o1 [2]
InChI Key	KGOOVUKZICPAIZ-FRKPEAEDSA-N [2]

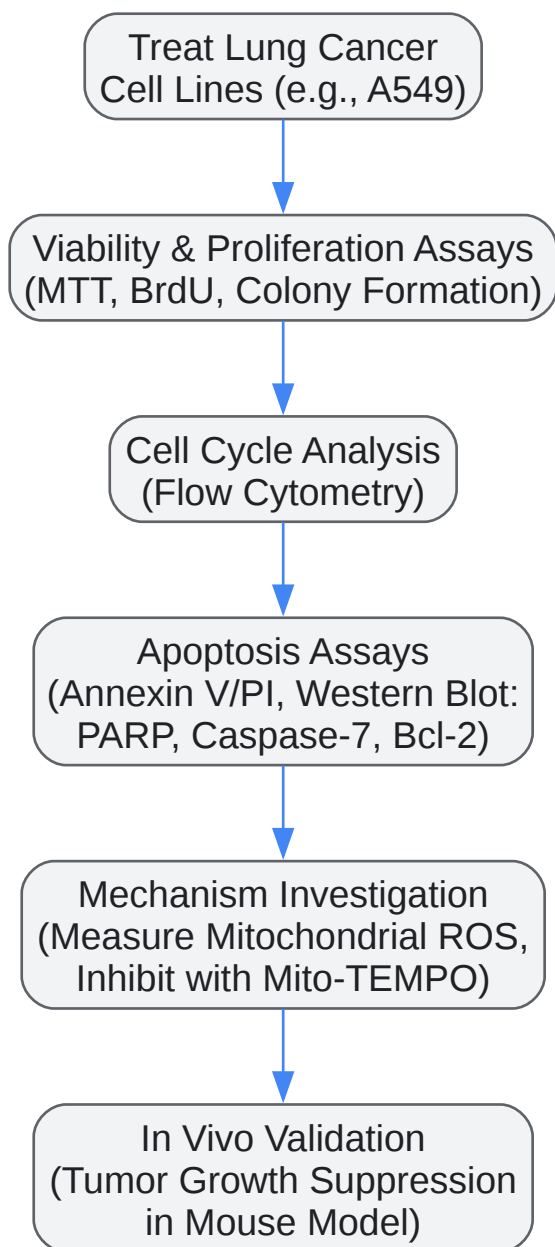
Insights from Related Compounds

To provide context for **Albafuran A**'s potential, the following information on closely related compounds from the same plant source may be useful for researchers.

- **Structural Analogs and Synthesis:** A 2025 study achieved the total synthesis of **Albafuran B**, a closely related 2-phenylbenzofuran also from *Morus alba* [4]. The four-step process with a 19.3% overall yield involved a one-pot Corey-Fuchs reaction and Suzuki coupling [4]. Using the same protocol, researchers also synthesized analogs moracin C and 4'-farnesyl-moracin M, demonstrating the feasibility of creating this family of compounds in the lab [4].
- **Reported Bioactivity of an Analog: Albanol B (ABN-B)**, another arylbenzofuran from mulberries, has demonstrated anti-cancer effects. In a 2020 study, it inhibited proliferation and induced apoptosis in several human lung cancer cell lines (A549, BZR, H1975, H226) with IC50 values ranging from 5.6 to 15.0 μM after 48-hour treatment [1]. The proposed mechanism involves increasing **mitochondrial reactive oxygen species (ROS)** production, which leads to cell cycle arrest at the G2/M phase and apoptosis [1]. It also suppressed in vivo tumor growth in a mouse model [1].

Experimental Workflow for Mechanism Study

Based on the study of Albanol B [1], the diagram below outlines a general experimental workflow used to elucidate the mechanism of action of a natural product in cancer cells. This can serve as a reference for designing experiments for **Albafuran A**.



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Experimental workflow for studying anti-cancer mechanisms of arylbenzofurans [1].

Research Outlook and Data Gaps

The promising activity of its analogs, like Albufuran B's promotion of osteogenic differentiation [4] and Albanol B's anti-cancer effects [1], suggests **Albufuran A** is a compelling candidate for future research. Key gaps to explore include:

- **Biological Activity:** There are currently no specific published studies on the biological or pharmacological effects of **Albafuran A** itself.
- **Molecular Mechanisms:** Any signaling pathways or specific molecular targets through which **Albafuran A** might exert its effects remain unknown.
- **Therapeutic Potential:** Its potential applications in cancer, bone disease, or other conditions have not been experimentally verified.

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References

1. Albanol B from Mulberries Exerts Anti-Cancer Effect through Mitochondria ROS Production in Lung Cancer Cells and Suppresses In Vivo Tumor Growth - PMC [[ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
2. (CHEBI:2543) albafuran A [[ebi.ac.uk](https://eutils.ebi.ac.uk/)]
3. CAS No. 84323-14-8 | Chemsrvc [chemsrc.com]
4. Total synthesis of albafuran B and its osteogenic differentiation... [pubmed.ncbi.nlm.nih.gov]

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